

Application Notes and Protocols: Immunohistochemical Analysis of Gastrin Receptor (CCKBR) Expression

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Compound of Interest

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Introduction

The cholecystokinin B receptor (CCKBR), also known as the gastrin receptor, is a G protein-coupled receptor that plays a significant role in gastrointestinal physiology and has been implicated in the pathophysiology of various cancers.[1][2] Gastrin, its primary ligand, is a hormone that stimulates gastric acid secretion.[3] The gastrin/CCKBR signaling axis has been shown to influence cell proliferation, apoptosis, and migration in both normal and neoplastic tissues.[4] Consequently, the detection and quantification of CCKBR expression in tissues by immunohistochemistry (IHC) is a valuable tool for both basic research and the development of targeted therapies.[1] This document provides a detailed protocol for the immunohistochemical staining of CCKBR in formalin-fixed, paraffin-embedded (FFPE) tissues, along with data on its expression in various normal and cancerous tissues and an overview of its signaling pathways.

Quantitative Data Summary

The expression of gastrin receptor (CCKBR) has been evaluated across a range of normal and cancerous tissues. The following tables summarize the semi-quantitative data from immunohistochemical studies. Scoring is often based on a combination of staining intensity and the percentage of immunoreactive cells.

Table 1: CCKBR Expression in Human Cancer Tissues

Cancer Type	Number of Cases	Percentage of Positive Cases (%)	Staining Intensity/Score
Stomach Cancer	55	58.2%	Significantly high in well and moderately differentiated samples
Pancreatic Cancer	38	18.4%	Down-regulation compared to normal pancreas
Neuroendocrine Tumors (Stomach)	8	100%	Moderate to strong cytoplasmic staining
Adenocarcinomas (Stomach)	29	89% (protein), 41% (mRNA)	Weak to moderate cytoplasmic staining
Colorectal Carcinoma	Not specified	60.3% (carcinoma tissue)	Not specified

Data synthesized from multiple sources.[\[5\]](#)[\[6\]](#)[\[7\]](#)

Table 2: CCKBR Expression in Normal Human Tissues

Tissue Type	Number of Cases	Percentage of Positive Cases (%)	Staining Intensity/Score
Pancreas	10	60.0%	High expression
Stomach (Benign Gastric Diseases)	25	48.0%	Not specified
Stomach (Antrum)	Not specified	Positive	Staining in D cells
Brain	Not specified	Present	Modulates anxiety, analgesia, arousal

Data synthesized from multiple sources.[\[7\]](#)[\[8\]](#)[\[9\]](#)

Experimental Protocols

Immunohistochemistry Protocol for Gastrin Receptor (CCKBR) in FFPE Tissues

This protocol provides a general guideline for the immunohistochemical detection of CCKBR. Optimization may be required for specific antibodies and tissue types.

1. Reagents and Materials:

- FFPE tissue sections (4-5 μ m) on charged slides
- Xylene or xylene substitute
- Ethanol (100%, 95%, 80%)
- Deionized or distilled water
- Antigen retrieval buffer (e.g., 10 mM Sodium Citrate, pH 6.0 or 1 mM EDTA, pH 9.0)[[10](#)][[11](#)]
- Hydrogen peroxide (3%)
- Blocking buffer (e.g., 5% normal goat serum in PBS)
- Primary antibody against CCKBR (validated for IHC)
- Secondary antibody (e.g., HRP-conjugated goat anti-rabbit/mouse)
- DAB (3,3'-Diaminobenzidine) substrate kit
- Hematoxylin counterstain
- Mounting medium
- Coplin jars or staining dishes
- Humidified chamber
- Microscope

2. Deparaffinization and Rehydration:

- Immerse slides in xylene: 2 x 5 minutes.
- Immerse in 100% ethanol: 2 x 3 minutes.
- Immerse in 95% ethanol: 1 minute.
- Immerse in 80% ethanol: 1 minute.
- Rinse in deionized water for 5 minutes.[\[10\]](#)

3. Antigen Retrieval:

- Heat-Induced Epitope Retrieval (HIER): This is a common method for unmasking epitopes in FFPE tissues.
 - Immerse slides in pre-heated antigen retrieval buffer (e.g., Sodium Citrate, pH 6.0) in a pressure cooker, steamer, or water bath.[\[12\]](#)
 - Heat at 95-100°C for 20-30 minutes.[\[10\]](#)
 - Allow slides to cool in the buffer for at least 20 minutes at room temperature.
 - Rinse slides in deionized water.

4. Staining Procedure:

- Peroxidase Blocking: Immerse slides in 3% hydrogen peroxide for 10-15 minutes to block endogenous peroxidase activity.
- Washing: Wash slides with PBS or TBS wash buffer (3 x 5 minutes).
- Blocking: Apply blocking buffer to the tissue sections and incubate for 30-60 minutes in a humidified chamber to prevent non-specific antibody binding.
- Primary Antibody Incubation: Drain the blocking buffer and apply the primary anti-CCKBR antibody diluted in blocking buffer. Incubate overnight at 4°C or for 1-2 hours at room

temperature in a humidified chamber.

- Washing: Wash slides with wash buffer (3 x 5 minutes).
- Secondary Antibody Incubation: Apply the HRP-conjugated secondary antibody and incubate for 30-60 minutes at room temperature in a humidified chamber.
- Washing: Wash slides with wash buffer (3 x 5 minutes).
- Detection: Apply the DAB substrate solution and incubate for a time determined by microscopic observation to achieve the desired staining intensity.
- Washing: Rinse slides with deionized water to stop the reaction.

5. Counterstaining and Mounting:

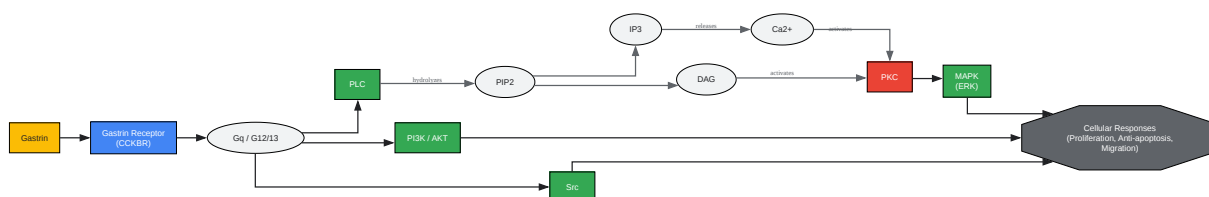
- Counterstain with hematoxylin for 30-60 seconds.
- Rinse with deionized water.
- "Blue" the sections in running tap water or a bluing agent.
- Dehydrate the sections through graded alcohols (95% ethanol, 100% ethanol) and clear in xylene.
- Coverslip with a permanent mounting medium.

6. Interpretation of Staining:

- CCKBR staining is typically observed in the cytoplasm and/or on the cell membrane.[\[5\]](#)[\[6\]](#)
- A scoring system can be used for semi-quantitative analysis, often multiplying a staining intensity score (e.g., 0 = negative, 1 = weak, 2 = moderate, 3 = strong) by a score for the percentage of positive cells.[\[1\]](#)[\[13\]](#)

Visualizations

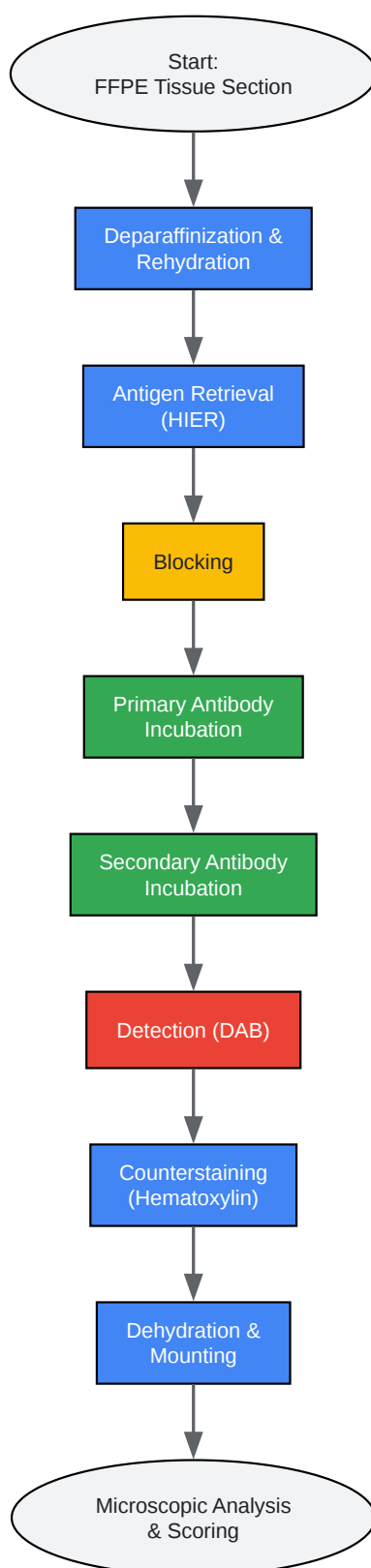
Gastrin Receptor (CCKBR) Signaling Pathway



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Caption: Gastrin receptor (CCKBR) signaling pathways.

Immunohistochemistry Experimental Workflow



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Caption: General workflow for immunohistochemistry.

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